

Comparative Analysis of (3E)-Tetradecenoyl-CoA: A Methodological and Pathway-Centric Guide

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Compound of Interest

Compound Name: (3E)-tetradecenoyl-CoA

Cat. No.: B15551173

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A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

(3E)-Tetradecenoyl-CoA is a key intermediate in the mitochondrial β -oxidation of unsaturated fatty acids. As an activated form of tetradecenoic acid, its metabolism is crucial for energy homeostasis. Despite its importance, a direct comparative analysis of **(3E)-tetradecenoyl-CoA** levels across different tissues is not readily available in published scientific literature. This guide, therefore, provides a comprehensive overview of the metabolic context of **(3E)-tetradecenoyl-CoA**, detailed experimental protocols for its analysis, and a discussion of related acyl-CoA species, offering a valuable resource for researchers in the field.

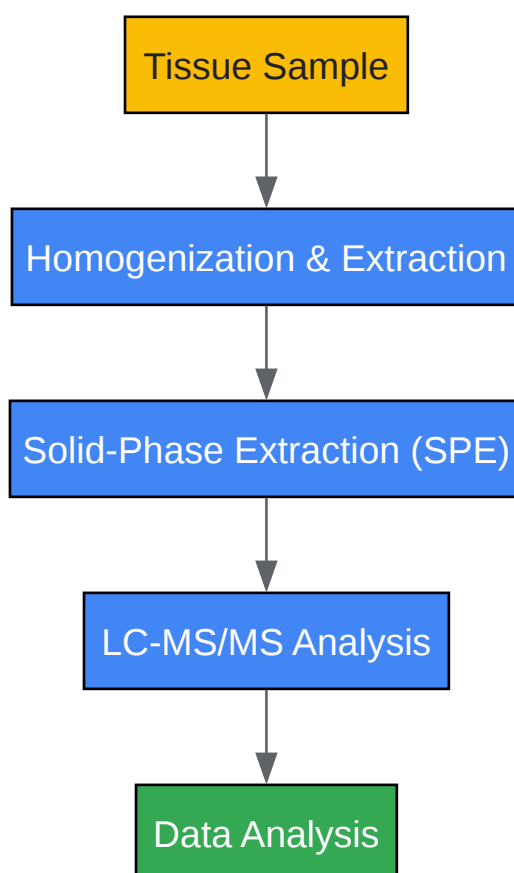
Metabolic Significance of Tetradecenoyl-CoA

(3E)-Tetradecenoyl-CoA is an intermediate in the β -oxidation of both mono- and polyunsaturated fatty acids. Specifically, it is formed during the degradation of fatty acids with a double bond at an odd-numbered carbon position. The enzyme Δ^3, Δ^2 -enoyl-CoA isomerase catalyzes the conversion of a 3-cis or 3-trans-enoyl-CoA to the 2-trans-enoyl-CoA isomer, which can then re-enter the main β -oxidation spiral. This pathway is active in tissues with high fatty acid oxidation rates, such as the liver, heart, and skeletal muscle.

While direct quantification of **(3E)-tetradecenoyl-CoA** across tissues is scarce, studies on related metabolites offer some insights. For instance, in certain metabolic disorders like long-chain acyl-CoA dehydrogenase (LCAD) deficiency, an accumulation of C14:1- and C14:2-acylcarnitines, which are derivatives of the corresponding acyl-CoAs, is observed in blood and bile. This highlights the clinical relevance of monitoring these long-chain acyl-CoA species.

Signaling and Metabolic Pathways

The metabolism of **(3E)-tetradecenoyl-CoA** is integrated into the broader pathway of fatty acid β -oxidation. The following diagram illustrates the key steps involved in the oxidation of an unsaturated fatty acid, highlighting the role of enoyl-CoA isomerase.



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